

Application Notes and Protocols for Thermosol Dyeing with Disperse Blue 165:1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disperse blue 165:1*

Cat. No.: *B8796714*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the application of C.I. **Disperse Blue 165:1** in the thermosol dyeing of polyester fabrics. The information is intended for laboratory and research settings to ensure reproducible and high-quality dyeing outcomes.

Overview

The thermosol process is a continuous method for dyeing synthetic fibers, particularly polyester, with disperse dyes.^{[1][2]} The process involves padding the fabric with a dye dispersion, followed by drying and then fixing the dye at high temperatures.^{[1][3]} This high-temperature fixation, typically between 180°C and 220°C, allows the disperse dye to sublime and diffuse into the amorphous regions of the polyester fibers, resulting in a stable coloration.^[4] **Disperse Blue 165:1** is a monoazo disperse dye known for its brilliant blue shade and good sublimation fastness, making it well-suited for the thermosol process.^{[5][6]} A critical post-treatment step, known as reduction clearing, is essential to remove unfixed dye from the fiber surface, thereby significantly improving the wash and rubbing fastness of the final product.^{[7][8]}

Quantitative Data

Physicochemical Properties of Disperse Blue 165

Property	Value
C.I. Name	Disperse Blue 165
CAS Number	41642-51-7
Molecular Formula	C ₂₀ H ₁₉ N ₇ O ₃
Molecular Weight	405.41 g/mol
Physical Form	Dark blue powder

Source:[5][9]

Typical Fastness Properties of Disperse Blue 165 on Polyester

Fastness Property	ISO Standard Rating
Light (Xenon Arc)	6
Washing (CH)	4-5
Sublimation (CH)	4-5
Rubbing (Wet)	4
Rubbing (Dry)	4

Source:[10]

Experimental Protocols Materials and Reagents

- 100% Polyester fabric, pre-scoured and heat-set
- **Disperse Blue 165:1**
- Anti-migration agent (e.g., sodium alginate)
- Wetting agent

- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (Sodium Dithionite)
- Sodium hydroxide
- Non-ionic detergent

Equipment

- Laboratory padding mangle
- Infrared or hot flue dryer
- Laboratory thermosol oven
- Beakers and graduated cylinders
- pH meter
- Magnetic stirrer
- Washing baths

Thermosol Dyeing Protocol

This protocol outlines the continuous thermosol dyeing process for polyester fabric with **Disperse Blue 165:1**.

Step 1: Padding

- Prepare the padding liquor with the following recipe:

Component	Concentration	Purpose
Disperse Blue 165:1	X g/L (depending on desired shade)	Colorant
Anti-migration agent	1-5 g/L	Prevents dye migration during drying
Wetting agent	1-2 g/L	Ensures uniform wetting of the fabric
Buffer solution	q.s. to pH 5.0-6.0	Maintains optimal pH for dye stability

Source:[11]

- Set the temperature of the padding bath to 20-40°C.[11]
- Calibrate the padding mangle to achieve a wet pick-up of 60-70%.[11]
- Pass the polyester fabric through the padding liquor at a constant speed.

Step 2: Drying

- Immediately after padding, dry the fabric at a temperature of 70-90°C.[11]
- Infrared drying is recommended to minimize dye migration.[12]

Step 3: Thermofixation

- Pass the dried fabric through a thermosol oven.
- Set the thermofixation temperature to 180-220°C and the dwell time to 60-90 seconds.[3][12] The optimal temperature and time will depend on the specific fabric construction and desired shade depth.

Step 4: Post-Treatment (Reduction Clearing)

- After thermofixation, the fabric must undergo a reduction clearing process to remove surface dye.[7]
- Prepare a reduction clearing bath with the following recipe:

Component	Concentration
Sodium Hydrosulfite	2 g/L
Sodium Hydroxide	2 g/L
Non-ionic detergent	1 g/L


Source:[7]

- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes.[7]
- Thoroughly rinse the fabric with hot water, followed by a cold water rinse.[7]
- Neutralize the fabric with a dilute solution of acetic acid (e.g., 1 g/L) at 40°C for 10 minutes. [7]
- Perform a final cold water rinse.[7]

Step 5: Drying

- Dry the final fabric at a temperature not exceeding 100°C.[7]


Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the thermosol dyeing of polyester with **Disperse Blue**

165:1.



[Click to download full resolution via product page](#)

Caption: Logical relationships between process parameters and dyeing outcomes in the thermosol process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. Dyeing by steam (Pad-steam) and by air (Thermosol) [manubens.es]
- 3. scribd.com [scribd.com]

- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. worlddyeveriety.com [worlddyeveriety.com]
- 6. aatcc.org [aatcc.org]
- 7. benchchem.com [benchchem.com]
- 8. truekung.com [truekung.com]
- 9. benchchem.com [benchchem.com]
- 10. epsilonpigments.com [epsilonpigments.com]
- 11. epsilonpigments.com [epsilonpigments.com]
- 12. Disperse Dye Thermosol Dyeing Procedure - Industry News - News - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Thermosol Dyeing with Disperse Blue 165:1]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8796714#thermosol-dyeing-process-with-disperse-blue-165-1>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com